

Application Notes and Protocols: Preparation of Guazatine Acetate Salt Stock Solution

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Compound of Interest

Compound Name: Guazatine acetate salt

Cat. No.: B1212337

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Introduction

Guazatine acetate is a broad-spectrum, non-systemic contact fungicide and seed treatment agent. It is a mixture of guanidated polyamines that exerts its antifungal activity by disrupting the fungal cell membrane, leading to altered permeability and inhibition of lipid biosynthesis.[1][2][3] Accurate and consistent preparation of guazatine acetate stock solutions is crucial for reliable and reproducible experimental results in research and development settings.

This document provides a detailed protocol for the preparation, storage, and handling of **guazatine acetate salt** stock solutions. It also includes important safety information and a summary of its physicochemical properties.

Physicochemical Properties and Solubility

Guazatine acetate is commercially available as a technical mixture.[4] The technical grade product is often a 70% w/w solution in water.[5] It is highly soluble in water and methanol, which are the recommended solvents for preparing stock solutions. Due to the tendency of guazatine components to adhere to glass surfaces, it is recommended to use plastic labware for preparation and storage.[6]

Table 1: Quantitative Data for **Guazatine Acetate Salt**

| Property | Value | Source |
|------------------------|--|--------|
| Molecular Formula | C20H45N7O2 | [2][4] |
| Molecular Weight | 415.6 g/mol | [2] |
| Solubility in Water | >600 g/L at ~20°C | [3] |
| Solubility in Methanol | 510 g/L | [3] |
| Appearance | Brown solid or orange liquid (technical product) | [7] |
| Storage (Solid) | Ambient (>5 °C) | [8] |
| Storage (in solvent) | -80°C (6 months), -20°C (1 month) | [9] |

Experimental Protocol: Preparation of a 10 mM Guazatine Acetate Stock Solution in Methanol

This protocol describes the preparation of a 10 mM stock solution of **guazatine acetate salt** in methanol. Adjust the quantities accordingly for different desired concentrations or volumes.

Materials

- **Guazatine acetate salt** (solid)
- Methanol (ACS grade or higher)
- Polypropylene conical tubes or vials (e.g., 15 mL and 50 mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure

- Safety Precautions: Before starting, review the Safety Data Sheet (SDS) for **guazatine acetate salt**.^{[1][10]} Handle the compound in a well-ventilated area or a chemical fume hood. Wear appropriate PPE to avoid inhalation, skin, and eye contact.^[10]
- Determine the Required Mass: Calculate the mass of **guazatine acetate salt** needed to prepare the desired volume and concentration of the stock solution. For a 10 mM solution, the calculation is as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 10 mL (0.01 L) of a 10 mM (0.01 mol/L) solution:
 - $\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.01 \text{ L} \times 415.6 \text{ g/mol} = 0.004156 \text{ g} = 4.156 \text{ mg}$
- Weighing the Compound:
 - Tare a clean, dry polypropylene microcentrifuge tube or weighing boat on the analytical balance.
 - Carefully weigh out the calculated mass (4.156 mg) of **guazatine acetate salt**.
- Dissolving the Compound:
 - Transfer the weighed **guazatine acetate salt** to a 15 mL polypropylene conical tube.
 - Add a small volume of methanol (e.g., 2-3 mL) to the tube.
 - Vortex the tube until the solid is completely dissolved. A clear solution should be obtained.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, add methanol to reach the final desired volume of 10 mL.
 - Cap the tube and vortex briefly to ensure a homogenous solution.
- Labeling and Storage:

- Clearly label the tube with the compound name, concentration (10 mM), solvent (methanol), preparation date, and your initials.
- For short-term storage (up to 1 month), store the stock solution at -20°C.[\[9\]](#)
- For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use polypropylene vials to avoid repeated freeze-thaw cycles and store at -80°C.[\[9\]](#)

Visualization of the Mechanism of Action

Guazatine acetate's primary mode of action as a fungicide is the disruption of the fungal cell membrane. This multi-site activity involves altering membrane permeability and inhibiting lipid biosynthesis, ultimately leading to cell death.

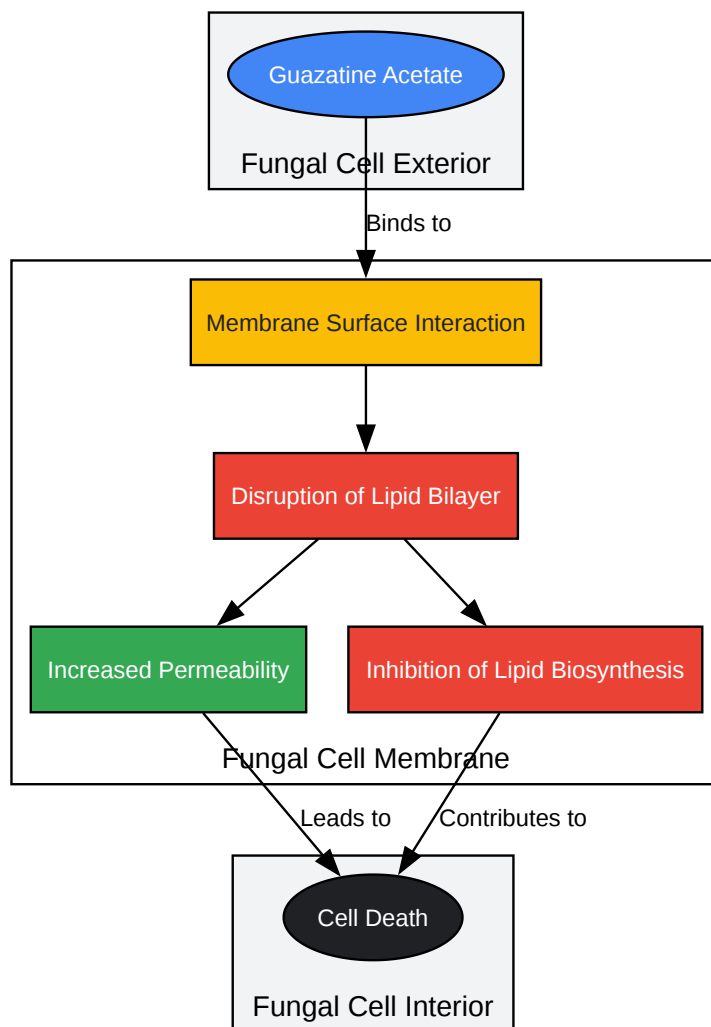


Figure 1: Mechanism of Action of Guazatine Acetate on Fungal Cell Membranes

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Caption: Mechanism of guazatine acetate on fungal cell membranes.

Safety and Handling Precautions

Guazatine acetate is harmful if swallowed or in contact with skin, and fatal if inhaled.[10] It is also very toxic to aquatic life.[10]

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves and a lab coat.
 - Respiratory Protection: If working with the solid form outside of a fume hood, use a NIOSH-approved respirator.
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
 - Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

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